

2-Heptenol CAS number and chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Heptenol

Cat. No.: B3028808

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An In-depth Technical Guide to 2-Heptenol

This guide provides a comprehensive overview of **2-Heptenol**, focusing on its chemical identity, physical properties, and structural isomers. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Isomers

2-Heptenol is an unsaturated alcohol with the chemical formula $C_7H_{14}O$. It exists as two geometric isomers, cis (Z) and trans (E), due to the presence of a carbon-carbon double bond. The position of the hydroxyl group is on the first carbon, making it a primary alcohol.

Table 1: CAS Numbers and Molecular Weights of **2-Heptenol** Isomers and Related Compounds

Compound Name	CAS Number	Deprecated CAS	Molecular Formula	Molecular Weight (g/mol)
trans-2-Hepten-1-ol	33467-76-4[1][2]	$C_7H_{14}O$	114.19[1][3]	
cis-2-Hepten-1-ol	55454-22-3	$C_7H_{14}O$	114.19	
2-Heptenol (unspecified)	22104-77-4[2]	$C_7H_{14}O$	114.19	

Chemical Structure

The chemical structures of the cis and trans isomers of **2-Heptenol** are depicted below. The structural difference lies in the orientation of the alkyl groups relative to the double bond.

Caption: Chemical structures of trans- and cis-**2-Heptenol**.

Physicochemical Properties

The following table summarizes key physicochemical properties for trans-2-Hepten-1-ol. Data for the cis-isomer is less readily available.

Table 2: Physicochemical Data for trans-2-Hepten-1-ol

Property	Value	Reference
Density	0.840 g/mL	[1]
Boiling Point	74 - 76 °C / 9.8 mmHg	[1]
Refractive Index	1.440	[1]
Appearance	Colorless to almost colorless clear liquid	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-Heptenol** are crucial for reproducible research. Below are representative procedures.

Synthesis of trans-2-Hepten-1-ol by Reduction of trans-2-Heptenal

This method involves the selective reduction of an α,β -unsaturated aldehyde to the corresponding alcohol.

Materials:

- trans-2-Heptenal

- Sodium borohydride (NaBH_4)
- Methanol (anhydrous)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve trans-2-heptenal (1 equivalent) in methanol (5 mL per gram of aldehyde) and cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (0.3 equivalents) in small portions over 30 minutes, ensuring the temperature remains below 5 °C.
- After the addition is complete, stir the reaction mixture at 0 °C for an additional 2 hours.
- Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator.

- The crude product can be purified by fractional distillation under reduced pressure.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of 2-Heptenol

This protocol outlines a general method for the analysis of **2-Heptenol** isomers.

Instrumentation:

- Gas chromatograph equipped with a mass spectrometer detector (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Helium carrier gas

GC Conditions:

- Injector Temperature: 250 °C
- Oven Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
- Injection Volume: 1 μ L (split ratio 50:1)

MS Conditions:

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-300

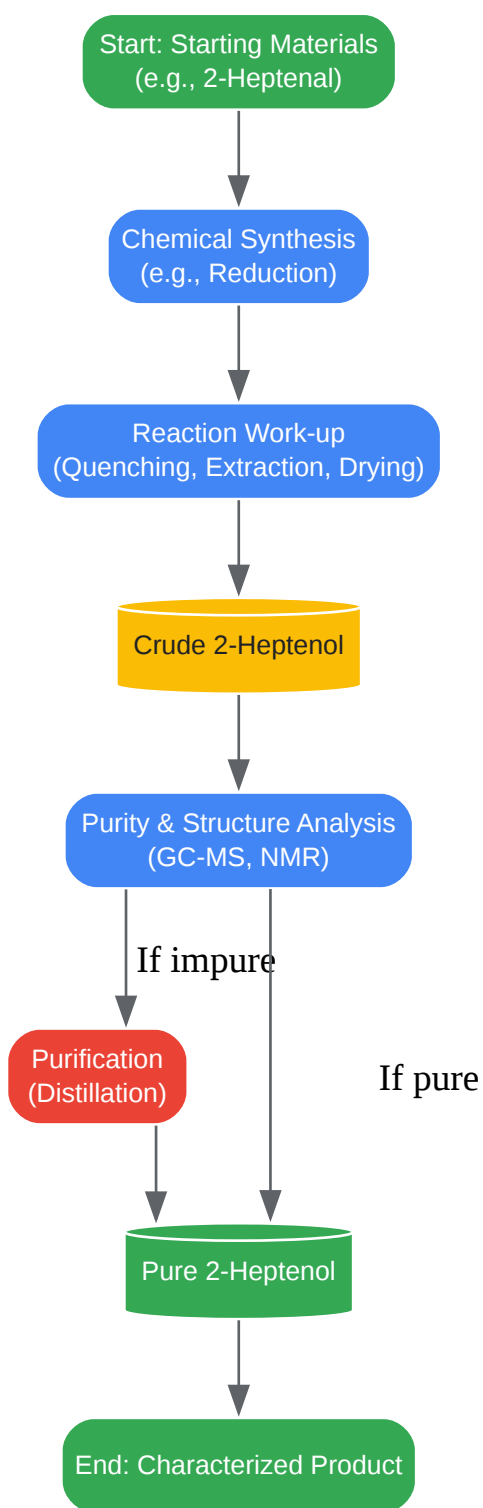
- Ionization Mode: Electron Ionization (EI) at 70 eV

Sample Preparation:

- Prepare a 100 ppm stock solution of the **2-Heptenol** sample in a suitable solvent (e.g., dichloromethane or methanol).
- Perform serial dilutions to prepare calibration standards if quantitative analysis is required.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the workflow from synthesis to analysis and purification of **2-Heptenol**.



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Caption: Workflow for **2-Heptenol** synthesis and characterization.

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- To cite this document: BenchChem. [2-Heptenol CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028808#2-heptenol-cas-number-and-chemical-structure]

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